

# 2-Bromo-1-(bromomethyl)-4-nitrobenzene IUPAC name.

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## Compound of Interest

Compound Name: 2-Bromo-1-(bromomethyl)-4-nitrobenzene

Cat. No.: B1283033

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An In-depth Technical Guide to **2-Bromo-1-(bromomethyl)-4-nitrobenzene**

## Introduction

**2-Bromo-1-(bromomethyl)-4-nitrobenzene** is a polysubstituted aromatic compound with the IUPAC name **2-bromo-1-(bromomethyl)-4-nitrobenzene**.<sup>[1]</sup> It is a valuable intermediate in organic synthesis, particularly in the fields of pharmaceuticals and materials science.<sup>[2]</sup> Its structure, featuring a nitro group and two different types of bromine substituents—an aryl bromide and a more reactive benzyl bromide—makes it a versatile building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-bromo-1-(bromomethyl)-4-nitrobenzene** is presented in Table 1.

Property	Value
IUPAC Name	2-bromo-1-(bromomethyl)-4-nitrobenzene
Synonyms	2-bromo-4-nitrobenzyl bromide
CAS Number	940-05-6, 142906-81-8
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>
Molecular Weight	294.93 g/mol
Appearance	Colorless crystalline solid
Melting Point	73-74 °C

## Synthesis of 2-Bromo-1-(bromomethyl)-4-nitrobenzene

The synthesis of **2-bromo-1-(bromomethyl)-4-nitrobenzene** can be achieved through the radical bromination of 2-bromo-4-nitrotoluene. A common method involves the use of N-bromosuccinimide (NBS) as the bromine source and a radical initiator such as azobisisobutyronitrile (AIBN).

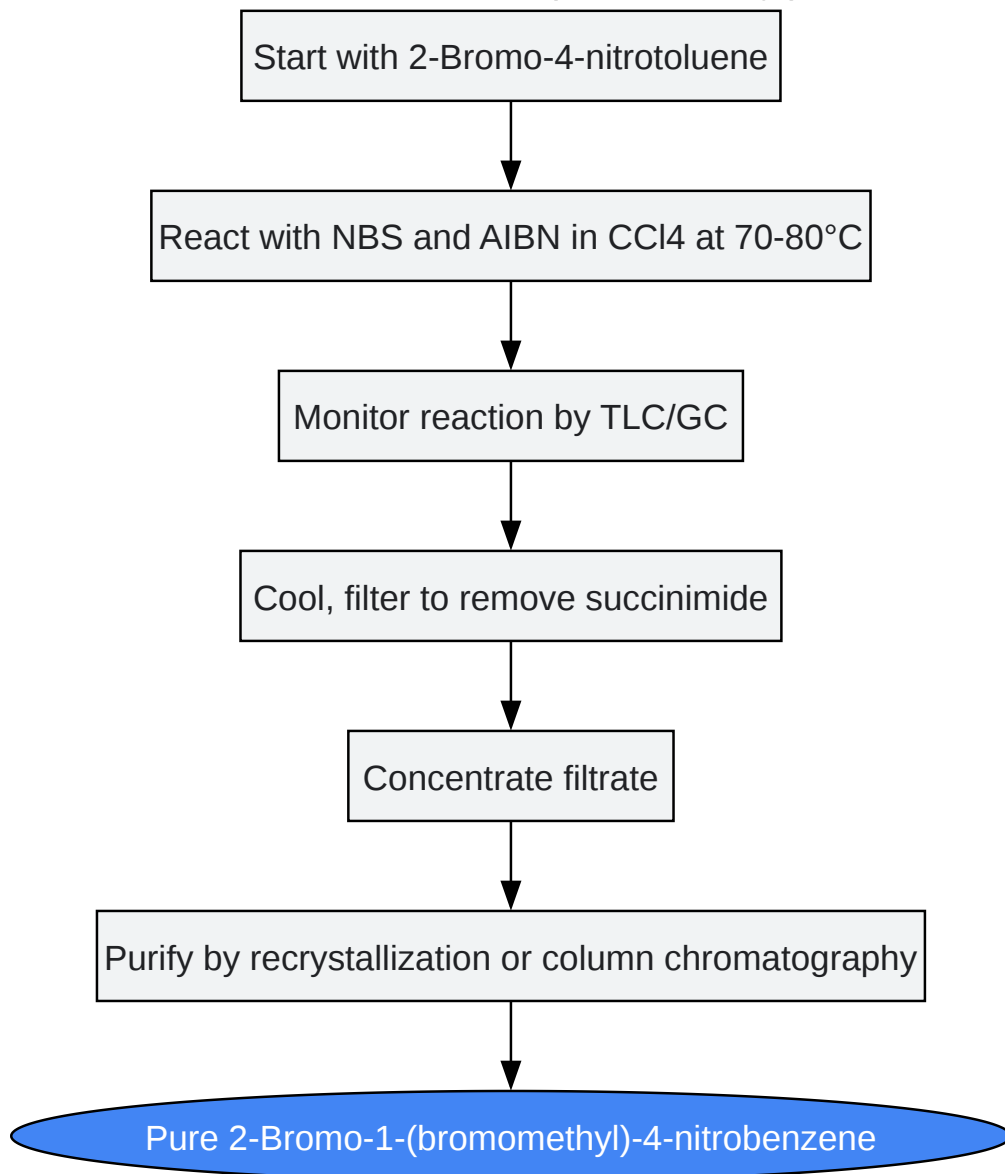
## Experimental Protocol: Radical Bromination of 2-Bromo-4-nitrotoluene

A general procedure for the synthesis is as follows:

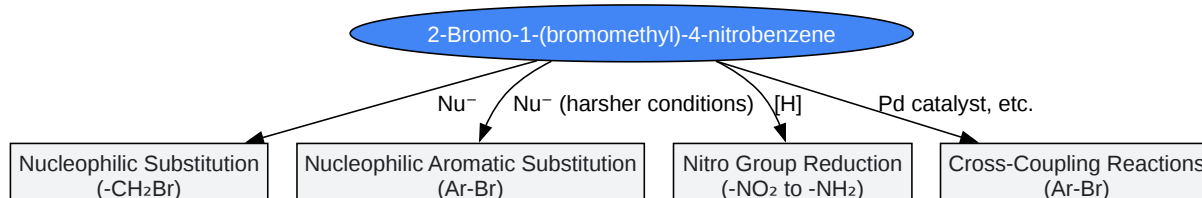
- To a solution of 2-bromo-4-nitrotoluene in a suitable solvent (e.g., carbon tetrachloride), N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator (e.g., AIBN) are added.
- The reaction mixture is heated to reflux (around 70-80 °C) and stirred for several hours.
- The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature, and the succinimide byproduct is removed by filtration.

- The filtrate is concentrated under reduced pressure to yield the crude product.
- Purification of the crude product is typically performed by recrystallization or silica gel column chromatography to afford the pure **2-bromo-1-(bromomethyl)-4-nitrobenzene**.

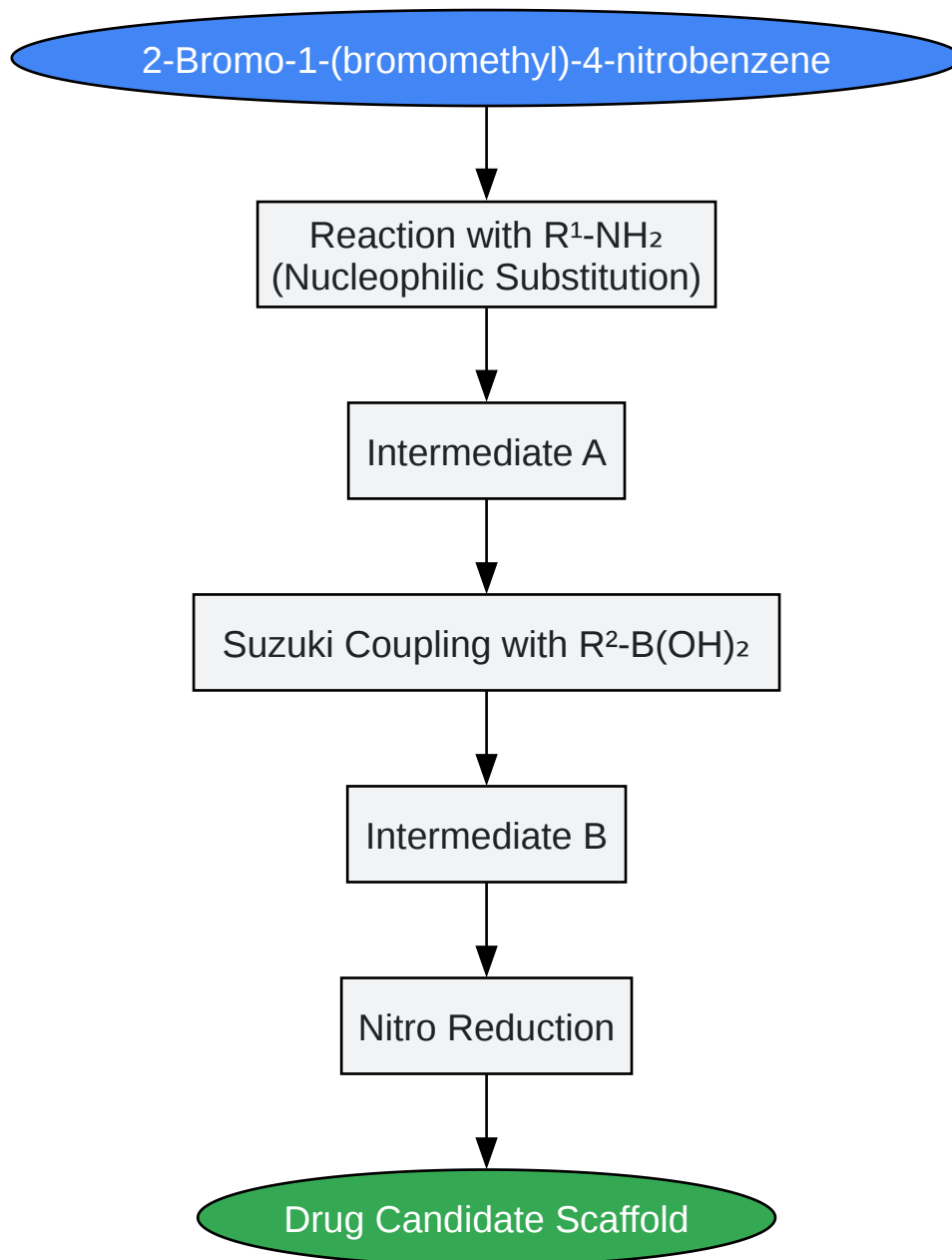
## Synthesis Workflow of 2-Bromo-1-(bromomethyl)-4-nitrobenzene



## Chemical Reactivity of 2-Bromo-1-(bromomethyl)-4-nitrobenzene



## Hypothetical Drug Discovery Pathway



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## References

- 1. 1-Bromo-2-bromomethyl-4-nitro-benzene synthesis - chemicalbook [chemicalbook.com]
- 2. Buy 2-Bromo-4-bromomethyl-1-nitro-benzene | 142906-81-8 [smolecule.com]
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